

Proper Disposal Procedures for 2-Iodophenol

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Compound of Interest

Compound Name: 2-Iodophenol

Cat. No.: B132878

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Essential Safety and Logistical Information for Laboratory Professionals

The proper disposal of **2-Iodophenol** is a critical component of laboratory safety and environmental responsibility. Due to its hazardous properties, this compound must not be disposed of through conventional waste streams such as sanitary sewers or general trash.^[1] This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **2-Iodophenol**, ensuring compliance with safety regulations and building trust in safe laboratory practices.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is imperative to handle **2-Iodophenol** with appropriate safety measures.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), safety goggles with side-shields, and a laboratory coat.^{[2][3]}
- **Ventilation:** All handling of **2-Iodophenol** should occur in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.^{[2][3]}
- **Incompatible Materials:** Store **2-Iodophenol** waste away from strong oxidizing agents.^{[3][4]}

Quantitative Data Summary

The following table summarizes key physical, chemical, and hazard data for **2-Iodophenol** to inform safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₆ H ₅ IO	[4]
Molecular Weight	220.01 g/mol	[5]
Appearance	Pale yellow to pink crystalline solid	[4][5]
Melting Point	37-43 °C (99-109 °F)	[4][6]
Boiling Point	186-187 °C (367-369 °F) at 160 mmHg	[4]
Density	1.947 g/mL at 25 °C	[4]
Flash Point	> 95 °C (> 203 °F)	[6]
Solubility	Slightly soluble in water; soluble in ethanol and ether.[4]	[4]
Acidity (pKa)	8.51	[6]
GHS Hazard Statements	H302, H312, H332 (Harmful if swallowed, in contact with skin, or if inhaled)[2][6], H315 (Causes skin irritation)[2][6], H319 (Causes serious eye irritation)[2][6], H335 (May cause respiratory irritation)[2][6]	[2][6]
UN Number	2811 (Toxic solid, organic, n.o.s.)	[3]

Step-by-Step Disposal Protocol

Adherence to a systematic disposal protocol is mandatory. The primary method for disposal is through a licensed professional waste disposal service.[2] In-laboratory treatment or neutralization is not recommended.

Step 1: Waste Segregation and Collection

- **Identify as Hazardous Waste:** **2-Iodophenol** is a halogenated organic compound and must be treated as hazardous waste.
- **Collect Waste:** All materials contaminated with **2-Iodophenol**, including unused product, reaction residues, and contaminated items (e.g., gloves, filter paper, pipette tips), must be collected for disposal.
- **Use a Designated Container:** Place all waste into a dedicated, sealable, and chemically compatible container. Glass containers are often preferred for organic solids. Do not mix with non-halogenated or other incompatible waste streams.

Step 2: Container Labeling

- **Label Immediately:** As soon as the first item of waste is added, the container must be labeled.
- **Required Information:** The label must clearly state "Hazardous Waste" and include the full chemical name, "**2-Iodophenol**." Avoid using abbreviations or chemical formulas. List all chemical constituents and their approximate percentages if it is a mixed waste stream.

Step 3: Temporary On-Site Storage

- **Satellite Accumulation Area (SAA):** Store the sealed and labeled waste container in a designated SAA, which must be at or near the point of generation.
- **Storage Conditions:** The SAA should be a secure, well-ventilated area, away from heat or ignition sources. The container must be kept closed except when adding waste.

Step 4: Arrange for Professional Disposal

- **Contact EHS:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to schedule a pickup.
- **Provide Documentation:** Be prepared to provide the EHS office with an accurate description of the waste contents and a copy of the Safety Data Sheet (SDS).

Emergency Spill Procedures

In the event of a spill, immediate action is required:

- **Evacuate and Alert:** Evacuate non-essential personnel from the immediate area and inform colleagues.
- **Ventilate:** Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- **Wear PPE:** Don appropriate PPE, including respiratory protection if necessary.
- **Contain and Clean:** For solid **2-Iodophenol**, carefully sweep or vacuum the material to avoid creating dust.^[3] Place the spilled material and all cleanup debris into a designated hazardous waste container.
- **Decontaminate:** Clean the spill area thoroughly with an appropriate solvent, collecting all cleaning materials as hazardous waste.
- **Report:** Report the spill to your laboratory supervisor and EHS department according to your institution's policies.

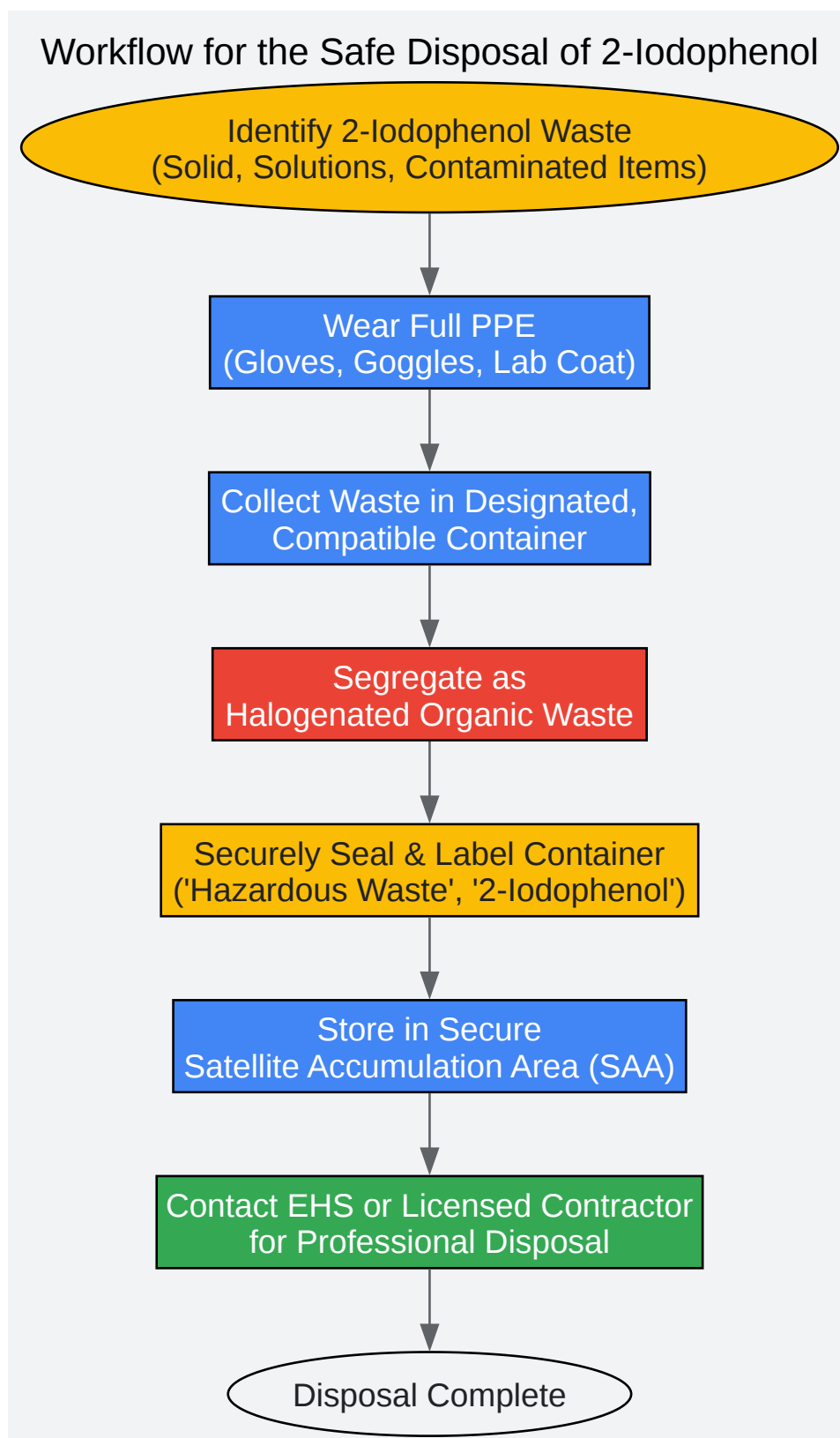
Experimental Protocols for Disposal

Note: The following information describes the industrial method for the destruction of **2-Iodophenol** and is not a protocol for in-laboratory execution. The only approved disposal method for laboratory personnel is transfer to a licensed waste management facility.

Professional Incineration Method The standard professional procedure for disposing of **2-Iodophenol** involves chemical incineration. The material is typically dissolved or mixed with a combustible solvent.^[2] This mixture is then burned in a chemical incinerator equipped with an afterburner and a scrubber to neutralize and remove hazardous combustion byproducts like hydrogen iodide.^[2] This process ensures complete destruction and prevents the release of harmful substances into the environment.

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the safe and compliant disposal of **2-Iodophenol**.



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Caption: Workflow for the safe disposal of **2-Iodophenol**.

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